

(4-Pyridin-2-YL-phenyl)-acetic acid CAS number 51061-67-7

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Compound of Interest

Compound Name: (4-Pyridin-2-YL-phenyl)-acetic acid

Cat. No.: B1297503

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An In-depth Technical Guide to (4-Pyridin-2-YL-phenyl)-acetic acid (CAS: 51061-67-7)

Abstract

(4-Pyridin-2-YL-phenyl)-acetic acid, with CAS number 51061-67-7, is a heterocyclic building block of significant interest in medicinal chemistry and material science. Its structure, which combines a phenylacetic acid moiety with a pyridine ring, makes it a versatile intermediate for the synthesis of a wide range of functionalized molecules. This document provides a comprehensive technical overview of its known properties, potential applications, and synthetic considerations, tailored for professionals in research and development. It consolidates available data on its physicochemical characteristics and highlights its role as a key starting material for creating novel therapeutic agents and advanced materials.

Physicochemical Properties

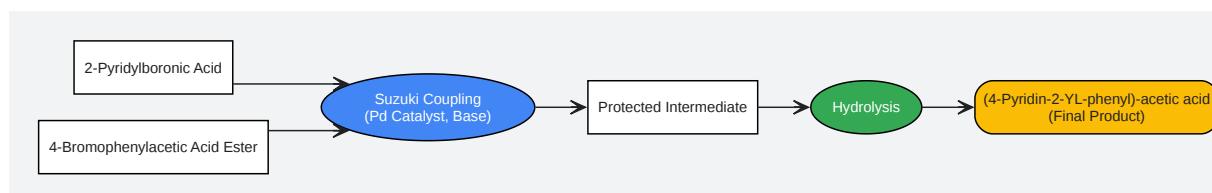
(4-Pyridin-2-YL-phenyl)-acetic acid is typically supplied as a solid.^[1] Its core identity and physical state are well-defined, although comprehensive data on properties like melting point, boiling point, and solubility are not widely published. The key identifiers and characteristics are summarized below.

Property	Value	Reference
CAS Number	51061-67-7	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₃ H ₁₁ NO ₂	[1] [2] [4] [5]
Molecular Weight	213.24 g/mol	[1]
IUPAC Name	2-(4-pyridin-2-ylphenyl)acetic acid	[2]
Synonyms	4-(2'-Pyridyl)phenylacetic acid	[1] [6]
Appearance	Brown solid	[1]
Purity	≥ 95% (Assay)	[1]
Storage Conditions	Store at 0-8 °C	[1]

Synthesis and Logical Workflow

While this compound is commercially available as a research chemical, detailed experimental protocols for its synthesis are not extensively documented in publicly accessible literature. However, a logical and common approach for its synthesis involves a cross-coupling reaction, such as the Suzuki coupling. This method is a cornerstone of modern organic synthesis for creating biaryl systems.

A plausible synthetic workflow would involve coupling a protected 4-halophenylacetic acid derivative with a suitable pyridine-2-boronic acid or ester, followed by deprotection. This strategy offers a reliable pathway to the target molecule.



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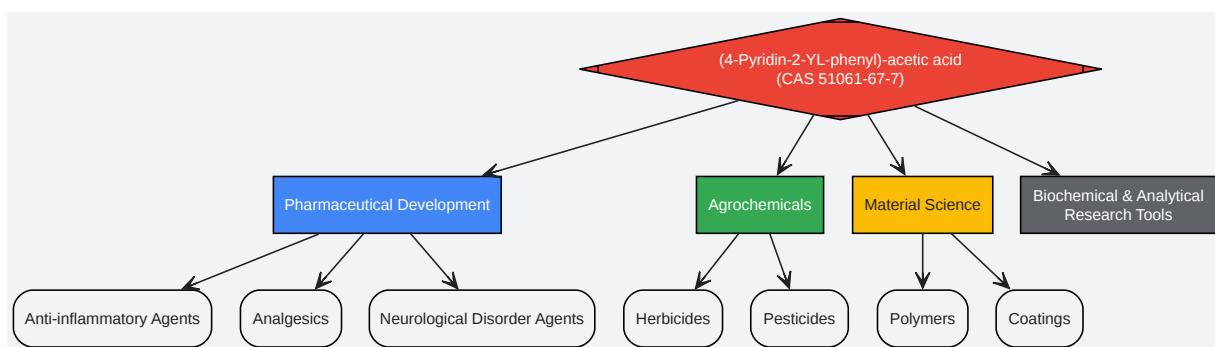
Caption: Proposed general synthetic workflow for **(4-Pyridin-2-YL-phenyl)-acetic acid**.

Applications in Research and Development

The utility of **(4-Pyridin-2-YL-phenyl)-acetic acid** stems from its bifunctional nature, offering reactive sites at both the carboxylic acid group and the pyridine ring. This makes it a valuable intermediate in several high-value research and development sectors.[\[1\]](#)

- Pharmaceutical Development: It serves as a crucial building block for synthesizing more complex molecules with potential therapeutic value. Its structure is found in scaffolds targeting neurological disorders and is explored for creating novel anti-inflammatory and analgesic agents.[\[1\]](#)
- Agrochemicals: The compound is utilized in the development of new agrochemicals, including effective herbicides and pesticides.[\[1\]](#)
- Material Science: Researchers are exploring its use in creating advanced materials, such as specialized polymers and coatings that may exhibit enhanced thermal stability and chemical resistance.[\[1\]](#)
- Biochemical and Analytical Research: It functions as a tool compound in studies of enzyme interactions and metabolic pathways and is used in the development of new analytical methods.[\[1\]](#)

The following diagram illustrates the central role of this compound as a precursor in various application streams.



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Caption: Applications of **(4-Pyridin-2-YL-phenyl)-acetic acid** as a core intermediate.

Biological Activity and Pharmacokinetics

There is limited publicly available information on the specific biological activity or pharmacokinetic profile of **(4-Pyridin-2-YL-phenyl)-acetic acid** itself. Its primary role is that of a precursor or intermediate. The biological properties of interest typically arise after its modification into more complex final products, such as amides or esters.

For instance, studies on related structures like 2-phenyl-N-(pyridin-2-yl)acetamides have shown potential antimycobacterial activity, but this activity is a feature of the amide derivative, not the parent acetic acid.^[7] Any evaluation of biological function should be directed at the final compounds synthesized from this intermediate rather than the intermediate itself.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis or use of **(4-Pyridin-2-YL-phenyl)-acetic acid** are proprietary to the manufacturers and researchers who utilize it. However, a general protocol for a reaction involving its carboxylic acid group, such as amide bond formation, is provided for illustrative purposes.

Illustrative Protocol: General Amide Synthesis

Disclaimer: This is a generalized procedure and must be adapted and optimized for specific substrates and scales. Appropriate safety precautions must be taken.

- Reagent Preparation: In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **(4-Pyridin-2-YL-phenyl)-acetic acid** (1.0 equivalent) in a suitable anhydrous solvent (e.g., Dichloromethane or Dimethylformamide).
- Activation: Add a coupling agent (e.g., HATU, HOBr/EDC) (1.1 equivalents) and a non-nucleophilic base such as Diisopropylethylamine (DIPEA) (2.0 equivalents). Stir the mixture at room temperature for 20-30 minutes to activate the carboxylic acid.
- Amine Addition: Add the desired primary or secondary amine (1.0-1.2 equivalents) to the activated mixture.
- Reaction: Allow the reaction to stir at room temperature. Monitor the progress using an appropriate technique, such as Thin-Layer Chromatography (TLC) or Liquid

Chromatography-Mass Spectrometry (LC-MS). Reactions are typically complete within 2-24 hours.

- **Work-up and Purification:** Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride. Extract the product with a suitable organic solvent (e.g., Ethyl Acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product using column chromatography on silica gel to yield the desired amide.

Safety and Handling

As with any laboratory chemical, **(4-Pyridin-2-YL-phenyl)-acetic acid** should be handled with care in a well-ventilated area, preferably a fume hood. Standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, should be worn. For specific safety, hazard, and disposal information, users must consult the Safety Data Sheet (SDS) provided by the supplier. The compound should be stored under recommended conditions, typically at 0-8 °C, to ensure its stability.[1]

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